

Protocol for preparing Rapamycin-d3 stock solutions for cell culture

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Compound of Interest

Compound Name: Rapamycin-d3

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Application Notes and Protocols for Rapamycin-d3 in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation and use of **Rapamycin-d3** stock solutions in cell culture experiments. **Rapamycin-d3**, a deuterated form of Rapamycin (also known as Sirolimus), is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a critical serine/threonine kinase that governs cell growth, proliferation, and survival.^[1] These guidelines are intended to ensure accurate and reproducible results in studies investigating mTOR signaling and related cellular processes.

Quantitative Data Summary

Proper preparation of **Rapamycin-d3** solutions is crucial for experimental success. The following tables summarize key quantitative data for dissolving and utilizing **Rapamycin-d3** in cell culture.

Table 1: Physicochemical Properties and Solubility of **Rapamycin-d3**

Parameter	Value	Source
Synonyms	Sirolimus-d3, AY-22989-d3	[2][3]
Molecular Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃	[3][4][5]
Molecular Weight	917.19 g/mol	[6]
Recommended Solvents	DMSO, Ethanol	[1]
Solubility in DMSO	≥ 25 mg/mL	[3][7]
Solubility in Ethanol	≥ 50 mg/mL	[3][7]
Solubility in Methanol	~25 mg/mL	[4]
Solubility in Chloroform	~5 mg/mL	[4]

Table 2: Storage and Stability of **Rapamycin-d3** Solutions

Condition	Recommendation	Source
Storage of Powder	Store at -20°C, desiccated.	[1][3][5][8]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C.	[1][2]
Stability of Stock Solution	Stable for at least 1 year at -20°C.[3][4] Avoid repeated freeze-thaw cycles.[2]	

Table 3: Recommended Concentrations for Cell Culture Applications

Application	Cell Line Example	Working Concentration	Incubation Time	Source
mTOR Inhibition (IC ₅₀)	HEK293	~0.1 nM	Not specified	[2] [6]
Inhibition of T cell proliferation	IL-2-dependent T cells	< 5 pM (50% inhibition)	Not specified	[7]
General Cell Culture	Various	10 nM - 100 nM	Typically 1 hour pretreatment	[9] [10]
Autophagy Induction	COS7, H4	200 nM	Not specified	[1]
Growth Inhibition	Rh1, Rh30 rhabdomyosarcoma	0.1 - 0.5 ng/mL (50% inhibition)	Not specified	[4] [7]

Experimental Protocols

This section provides a detailed, step-by-step methodology for preparing **Rapamycin-d3** stock and working solutions for use in cell culture experiments.

Materials

- **Rapamycin-d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, nuclease-free microcentrifuge tubes
- Sterile pipettes and tips
- Vortex mixer
- Cell culture medium, pre-warmed to 37°C

Protocol for Preparing a 10 mM Rapamycin-d3 Stock Solution in DMSO

- Calculate the required amount of **Rapamycin-d3**:
 - Using the molecular weight of **Rapamycin-d3** (917.19 g/mol), calculate the mass needed for your desired volume and concentration.
 - Example: To prepare 1 mL of a 10 mM stock solution, you would need 9.17 mg of **Rapamycin-d3** powder.
- Weigh the **Rapamycin-d3** powder:
 - In a sterile microcentrifuge tube, carefully weigh the calculated amount of **Rapamycin-d3**.
- Dissolve in DMSO:
 - Add the appropriate volume of sterile, anhydrous DMSO to the microcentrifuge tube containing the **Rapamycin-d3** powder.
 - Example: For a 10 mM stock solution, add 1 mL of DMSO to 9.17 mg of **Rapamycin-d3**.
- Ensure Complete Dissolution:
 - Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[\[1\]](#)
- Aliquot and Store:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)
 - Store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol for Preparing a Rapamycin-d3 Working Solution in Cell Culture Medium

- Determine the Final Working Concentration:

- Based on your experimental design and cell line, decide on the final concentration of **Rapamycin-d3** to be used in your cell culture medium (refer to Table 3 for guidance).
- Thaw a Stock Solution Aliquot:
 - Remove one aliquot of the 10 mM **Rapamycin-d3** stock solution from the freezer and allow it to thaw at room temperature.
- Perform Serial Dilutions (Recommended):
 - To avoid precipitation and ensure accurate pipetting, especially for low nanomolar concentrations, it is highly recommended to perform an intermediate dilution of the stock solution.[\[11\]](#)
 - Crucial Tip: To prevent the compound from precipitating out of solution, add the pre-warmed cell culture medium to the **Rapamycin-d3** stock solution, not the other way around.[\[12\]](#) Gently vortex or mix during this process.[\[11\]](#)
- Dilute to the Final Working Concentration:
 - Directly add the appropriate volume of the **Rapamycin-d3** stock solution (or intermediate dilution) to the pre-warmed cell culture medium.
 - Example: To prepare 10 mL of medium with a final **Rapamycin-d3** concentration of 100 nM, add 1 µL of the 10 mM stock solution.
- Mix Thoroughly and Apply to Cells:
 - Gently mix the medium containing **Rapamycin-d3** by swirling or inverting the flask to ensure a homogenous solution before adding it to your cells.

Important Considerations:

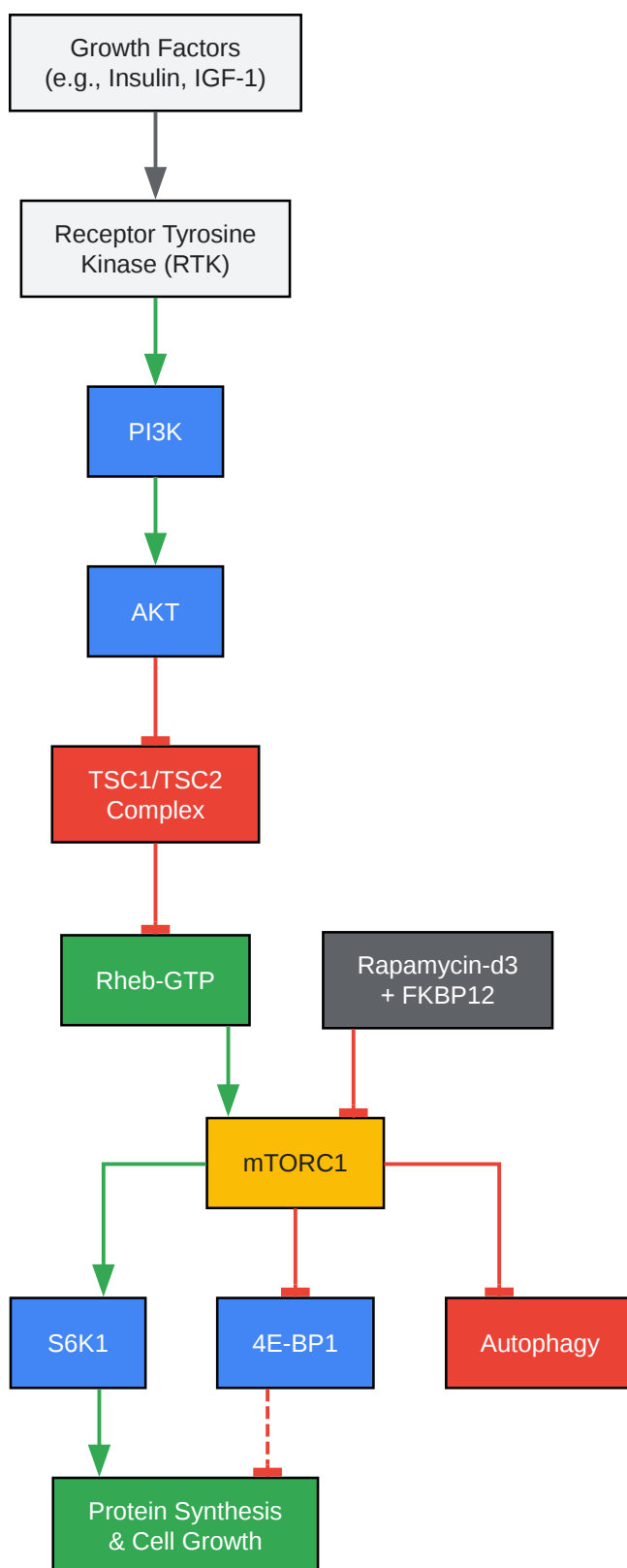
- Vehicle Control: Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO used to prepare the working solution, but without **Rapamycin-d3**. This accounts for any potential effects of the solvent on the cells.[\[11\]](#)

- DMSO Concentration: The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid cellular toxicity.[\[11\]](#)

Visualizations

mTOR Signaling Pathway

Rapamycin, in complex with FKBP12, allosterically inhibits mTOR Complex 1 (mTORC1), a central regulator of cell growth and metabolism.[\[4\]](#)[\[7\]](#)[\[13\]](#)

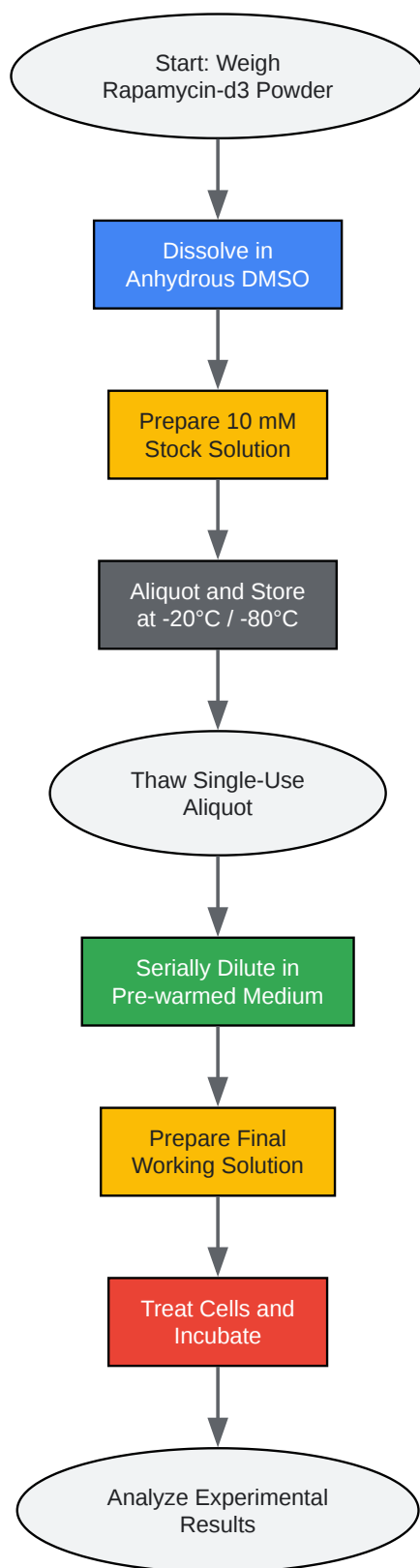


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Caption: **Rapamycin-d3** inhibits the mTORC1 signaling pathway.

Experimental Workflow

The following diagram outlines the key steps for preparing and using **Rapamycin-d3** in cell culture experiments.



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